

# An In-depth Technical Guide to the Physical Constants of N-ethylisobutylamine

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## Compound of Interest

Compound Name: Ethyl isobutyl amine

Cat. No.: B1604902

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This technical guide provides a comprehensive overview of the known physical constants of N-ethylisobutylamine, also identified by its IUPAC name N-ethyl-2-methylpropan-1-amine and CAS number 13205-60-2. This document is intended to serve as a valuable resource for professionals in research and development who require accurate and readily accessible data on this compound.

## Core Physical and Chemical Properties

N-ethylisobutylamine is a secondary amine with a variety of applications in chemical synthesis. A summary of its fundamental properties is provided below.

Property	Value	Source
IUPAC Name	N-ethyl-2-methylpropan-1-amine	[1]
Synonyms	Ethyl isobutyl amine, N-isobutyl ethyl amine	[1]
CAS Number	13205-60-2	[1][2]
Molecular Formula	C6H15N	[1]
Molecular Weight	101.19 g/mol	[1]

## Quantitative Physical Data

The following table summarizes the key physical constants for N-ethylisobutylamine. It is important to note that while some values are experimentally determined, others are estimations and should be treated as such.

Physical Constant	Value	Units	Notes	Source
Boiling Point	97.5	°C	[2]	
Melting Point	-87.87	°C	Estimated	[2]
Density	0.7300	g/cm <sup>3</sup>	[2]	
Refractive Index	1.3985	nD	[2]	
pKa	10.76 ± 0.28	Predicted	[2]	

## Experimental Protocols

Accurate determination of physical constants is crucial for the reliable application of chemical compounds. The following sections outline the general methodologies for measuring the key physical properties of liquid amines like N-ethylisobutylamine.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common laboratory method for determining the boiling point is distillation.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer

- Heating mantle or oil bath

Procedure:

- The liquid sample is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- The flask is gently heated.
- The temperature is recorded when the liquid is boiling steadily and the vapor condensate is dripping into the condenser at a constant rate. This temperature is the boiling point.

## Determination of Density

Density, the mass per unit volume, is a fundamental physical property. For liquids, it is often determined using a pycnometer or a digital density meter.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Constant temperature bath

Procedure:

- The empty pycnometer is cleaned, dried, and weighed.
- It is then filled with the liquid sample, ensuring no air bubbles are present, and placed in a constant temperature bath until it reaches thermal equilibrium.
- The pycnometer is removed from the bath, carefully dried on the outside, and weighed again.

- The pycnometer is then emptied, cleaned, and filled with a reference substance of known density (e.g., deionized water) and the process is repeated.
- The density of the sample is calculated using the weights of the empty pycnometer, the pycnometer filled with the sample, and the pycnometer filled with the reference substance.

## Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through the material. It is commonly measured using a refractometer, such as an Abbe refractometer.

Apparatus:

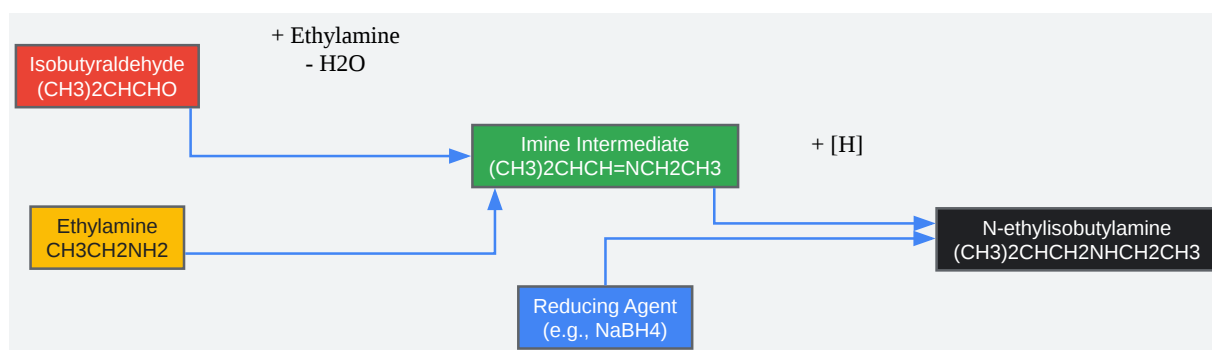
- Abbe refractometer
- Constant temperature water circulator
- Dropper
- Solvent for cleaning (e.g., ethanol or acetone)

Procedure:

- The refractometer is calibrated using a standard of known refractive index.
- A few drops of the liquid sample are placed on the prism of the refractometer.
- The prism is closed and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus on the crosshairs of the eyepiece.
- The refractive index is read directly from the instrument's scale. The temperature at which the measurement is taken should be recorded as the refractive index is temperature-dependent.

## Synthetic Workflow

A plausible synthetic route for N-ethylisobutylamine is the reductive amination of isobutyraldehyde with ethylamine. This common method for forming secondary amines involves the formation of an intermediate imine followed by its reduction.



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Caption: Reductive amination synthesis of N-ethylisobutylamine.

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## References

- 1. Ethyl isobutyl amine |  $\text{C}_6\text{H}_{15}\text{N}$  | CID 518733 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. 13205-60-2 | CAS DataBase [[m.chemicalbook.com](https://m.chemicalbook.com)]
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